

# chemical formula and structure of calcium hydroxide

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Compound Name: *hydroxide*

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An in-depth technical guide to the chemical formula and structure of calcium **hydroxide**, designed for researchers, scientists, and drug development professionals.

## Introduction

Calcium **hydroxide**,  $\text{Ca}(\text{OH})_2$ , is an inorganic compound traditionally known as slaked lime. It is a colorless crystal or white powder produced from the reaction of calcium oxide (quicklime) with water.<sup>[1][2][3]</sup> Its properties, particularly its high alkalinity and antimicrobial activity, have made it a substance of significant interest across various fields, including the food industry, water treatment, construction, and notably in dental and medical applications as an endodontic medicament.<sup>[2][4][5][6]</sup>

This guide provides a comprehensive technical overview of the chemical formula, structure, physicochemical properties, synthesis, and characterization of calcium **hydroxide**. It includes detailed experimental protocols and visual diagrams to facilitate a deeper understanding for scientific and research applications.

## Chemical Formula and Molecular Structure

The chemical formula for calcium **hydroxide** is  $\text{Ca}(\text{OH})_2$ .<sup>[7][8]</sup> It consists of one calcium cation ( $\text{Ca}^{2+}$ ) ionically bonded to two **hydroxide** anions ( $\text{OH}^-$ ).<sup>[7][8]</sup> This arrangement results in an electrically neutral compound.

In its solid state, calcium **hydroxide** adopts a polymeric structure, which is common for all metal **hydroxides**.<sup>[2][7]</sup> The crystal structure is hexagonal and is identical to that of magnesium **hydroxide** ( $Mg(OH)_2$ ), known as the brucite structure.<sup>[2][7][8]</sup> Within this lattice, each calcium ion is coordinated to six **hydroxide** ions in an octahedral geometry. The layers are held together by strong hydrogen bonds between the **hydroxide** groups.<sup>[2]</sup>

## Physicochemical and Crystallographic Properties

Calcium **hydroxide** is an odorless white powder with a slightly bitter, alkaline taste.<sup>[1]</sup> It is sparingly soluble in water, and its solubility decreases as temperature increases.<sup>[2][7][8]</sup> The aqueous solution, known as limewater, is a moderate base with a pH of approximately 12.4–12.8.<sup>[1][2][5]</sup>

## Data Presentation: Key Properties and Data

The quantitative properties of calcium **hydroxide** are summarized in the tables below for easy reference and comparison.

Table 1: General Physicochemical Properties of Calcium **Hydroxide**

Property	Value	Citations
IUPAC Name	Calcium dihydroxide	[1]
Chemical Formula	$Ca(OH)_2$	[1][2][5]
Molar Mass	74.09 g/mol	[1]
Appearance	White, odorless powder or colorless crystals	[1][2][7]
Density	2.211 g/cm <sup>3</sup>	[2]
Melting Point	580 °C (1076 °F) (decomposes)	[2]
pH (Saturated Solution)	~12.5 - 12.8	[1][6]
Solubility Product (K <sub>sp</sub> )	$5.5 \times 10^{-6}$	[7][8]

Table 2: Crystallographic Data for Calcium **Hydroxide** (Portlandite)

Parameter	Value	Citations
Crystal System	Hexagonal (Trigonal)	<a href="#">[7]</a> <a href="#">[8]</a>
Space Group	P-3m1	<a href="#">[1]</a> <a href="#">[9]</a>
Space Group Number	164	<a href="#">[1]</a>
Lattice Constant 'a'	3.589 Å	<a href="#">[1]</a>
Lattice Constant 'b'	3.589 Å	<a href="#">[1]</a>
Lattice Constant 'c'	4.911 Å	<a href="#">[1]</a>
Lattice Angles ( $\alpha$ , $\beta$ )	90°	<a href="#">[1]</a>
Lattice Angle ( $\gamma$ )	120°	<a href="#">[1]</a>

Table 3: Solubility of Calcium **Hydroxide** in Water at Different Temperatures

Temperature	Solubility (g / L)	Citations
0 °C	1.89	<a href="#">[2]</a> <a href="#">[8]</a>
20 °C	1.73	<a href="#">[2]</a> <a href="#">[8]</a>
100 °C	0.66	<a href="#">[2]</a>

## Synthesis and Characterization

### Experimental Protocols

Two primary methods for the laboratory synthesis of calcium **hydroxide** are detailed below, along with standard characterization techniques.

#### Method 1: Direct Hydration of Calcium Oxide (Slaking)

This is the most common and straightforward method, involving a highly exothermic reaction.[\[3\]](#)

- Materials: Calcium oxide (CaO, quicklime), deionized water, beaker, magnetic stirrer, desiccator.
- Procedure:
  - Place a stoichiometric amount of calcium oxide into a beaker.
  - Slowly and carefully add deionized water to the calcium oxide while stirring continuously. The reaction is highly exothermic and will generate significant heat.
  - Continue stirring until the reaction is complete and the temperature of the resulting slurry has stabilized and cooled to room temperature.<sup>[3]</sup>
  - For a solid product, filter the resulting slurry using a Büchner funnel to separate the solid  $\text{Ca}(\text{OH})_2$ .<sup>[3]</sup>
  - Dry the collected calcium **hydroxide** powder in an oven at approximately 80-120°C to remove excess water.<sup>[4]</sup>
  - Store the final product in a desiccator to prevent reaction with atmospheric carbon dioxide.<sup>[3]</sup>

#### Method 2: Precipitation from a Calcium Salt Solution

This method involves a double displacement reaction and is useful for producing a finer, more pure product.<sup>[3][10]</sup>

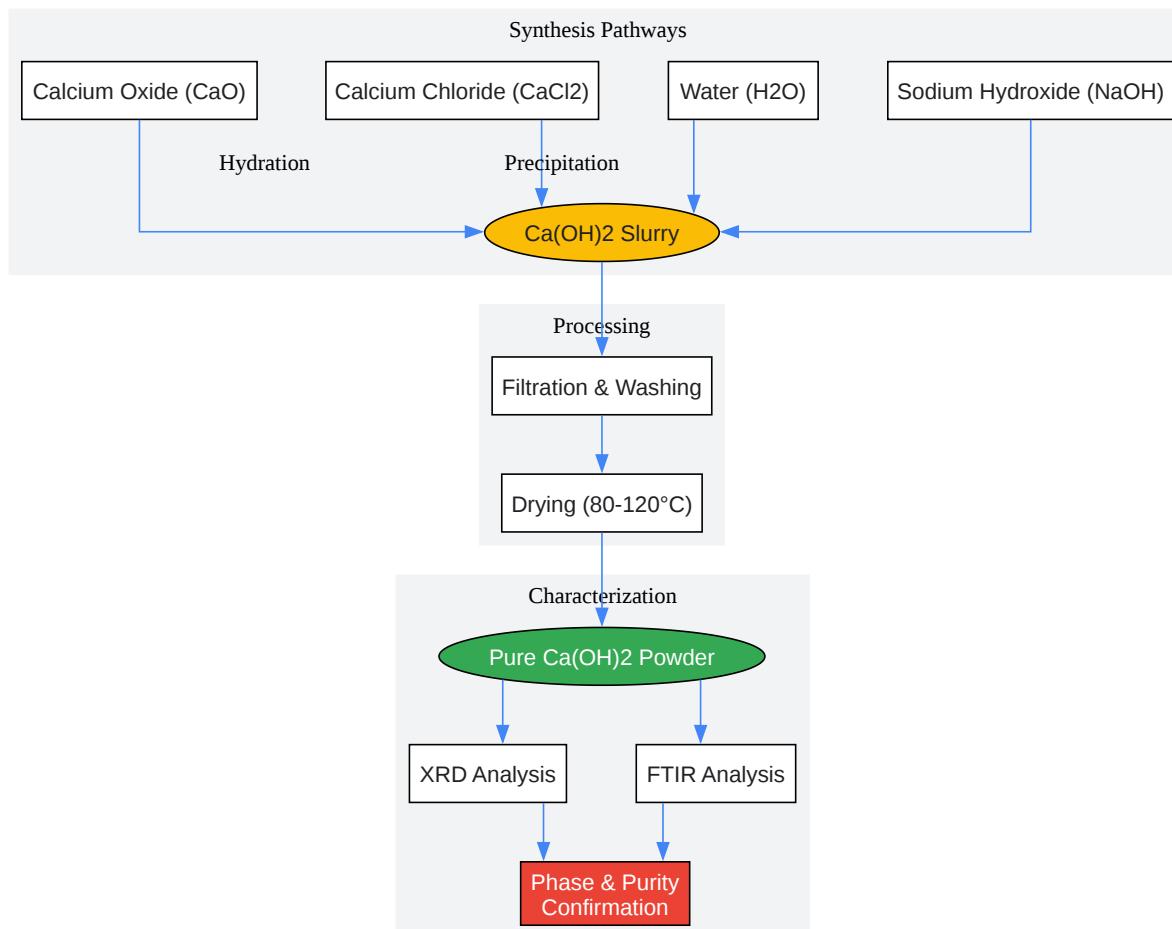
- Materials: Calcium chloride ( $\text{CaCl}_2$ ) or calcium nitrate ( $\text{Ca}(\text{NO}_3)_2$ ), sodium **hydroxide** ( $\text{NaOH}$ ), deionized water, two beakers, magnetic stirrer, filtration apparatus, drying oven.
- Procedure:
  - Prepare Reactant Solutions:
    - Solution A: Prepare a 0.3 M aqueous solution of calcium chloride (e.g., dissolve 33.3 g of anhydrous  $\text{CaCl}_2$  in deionized water and adjust the volume to 1 L).<sup>[3]</sup>

- Solution B: Prepare an equimolar or slightly excess solution of sodium **hydroxide** (e.g., 0.6 M NaOH).
- Precipitation: While vigorously stirring Solution A, slowly add Solution B dropwise. A white precipitate of calcium **hydroxide** will form immediately.[11]
- Aging: Continue stirring the mixture for a set period (e.g., 30 minutes) at a controlled temperature (e.g., 35 °C) to allow the precipitate to age and crystallize.[10]
- Purification: Separate the precipitate from the solution via vacuum filtration. Wash the collected solid several times with deionized water to remove soluble byproducts like sodium chloride (NaCl).[10]
- Drying: Dry the purified Ca(OH)<sub>2</sub> powder in an oven at 60-80°C for 24 hours.[12]
- Storage: Store the dried powder in a sealed container to prevent carbonation.

#### Characterization Protocols

- X-Ray Diffraction (XRD): XRD is used to confirm the crystalline phase and purity of the synthesized product. The sample is scanned over a 2θ range (e.g., 5° to 80°) to obtain a diffraction pattern. The resulting peaks are compared with standard patterns for portlandite (the mineral form of Ca(OH)<sub>2</sub>).[4][13][14]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the functional groups present. The sample is analyzed in the range of 4000–400 cm<sup>-1</sup>. The FTIR spectrum of Ca(OH)<sub>2</sub> is characterized by a very sharp and intense absorption band around 3640 cm<sup>-1</sup>, corresponding to the O-H stretching vibration of the hydroxyl group.[4][15]

## Mandatory Visualization: Synthesis and Characterization Workflow

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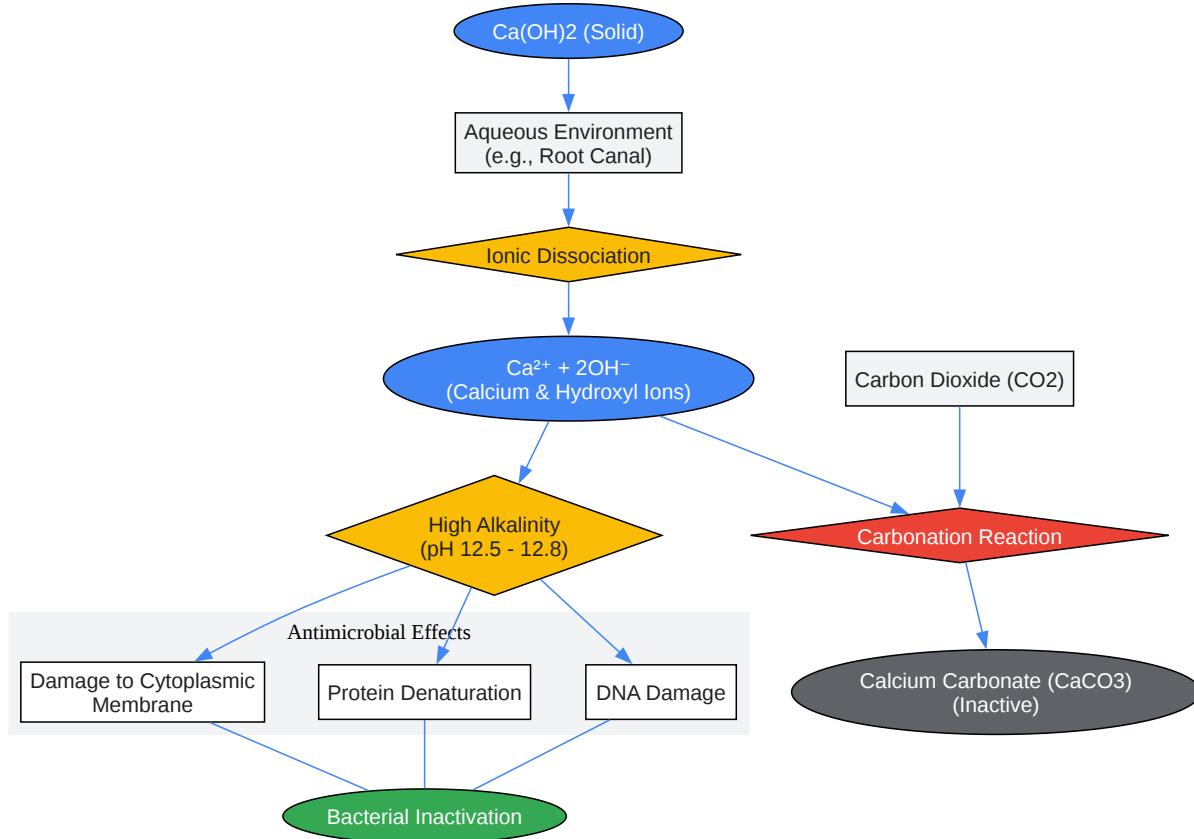
Caption: Workflow for the synthesis and characterization of  $\text{Ca}(\text{OH})_2$ .

## Mechanism of Action in Drug Development

In drug development and clinical applications, particularly in endodontics, the primary mechanism of action of calcium **hydroxide** stems from its dissociation into calcium ( $\text{Ca}^{2+}$ ) and hydroxyl ( $\text{OH}^-$ ) ions in an aqueous environment.[\[1\]](#)[\[4\]](#)[\[6\]](#)

This dissociation results in a highly alkaline environment (pH 12.5–12.8), which is a key factor in its therapeutic effects.[\[1\]](#)[\[16\]](#) The high concentration of hydroxyl ions exerts a strong antimicrobial effect by damaging bacterial cytoplasmic membranes, denaturing proteins, and causing DNA damage.[\[15\]](#)[\[16\]](#) While effective against a broad range of bacteria, it is noted to be less effective against certain species like *Enterococcus faecalis*.[\[16\]](#) Over time, exposure to carbon dioxide can lead to the carbonation of  $\text{Ca}(\text{OH})_2$ , forming calcium carbonate ( $\text{CaCO}_3$ ), which neutralizes the pH and reduces its antimicrobial efficacy.[\[15\]](#)

## Mandatory Visualization: Logical Pathway of Antimicrobial Action

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Caption: Logical pathway of  $\text{Ca}(\text{OH})_2$  action and inactivation.

## Conclusion

Calcium **hydroxide** is a well-characterized inorganic compound with a defined chemical formula ( $\text{Ca(OH)}_2$ ) and a stable hexagonal crystal structure. Its physicochemical properties, particularly its high pH when in solution, are central to its wide-ranging applications. For researchers and professionals in scientific fields, understanding the precise methods of its synthesis and the techniques for its characterization is crucial for ensuring purity and efficacy in experimental and clinical settings. The established antimicrobial mechanism of action further solidifies its role as a valuable compound in medical and dental applications.

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